

cyanoacetic acid CAS number 372-09-8

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Compound of Interest

Compound Name: Cyanoacetic acid

Cat. No.: B1669376

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An In-depth Technical Guide to **Cyanoacetic Acid** (CAS 372-09-8)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyanoacetic acid (CAS 372-09-8), also known as malonic mononitrile, is a highly versatile organic compound featuring both a nitrile and a carboxylic acid functional group.[1][2] This dual functionality makes it a critical building block and intermediate in a wide range of chemical syntheses.[3] Its strong acidity and reactivity are leveraged in the production of pharmaceuticals, agrochemicals, dyes, and polymers.[4][5] In the pharmaceutical industry, it is a key precursor for the synthesis of numerous drugs, including caffeine, barbiturates, and vitamin B6.[5][6][7] This guide provides a comprehensive overview of the physicochemical properties, synthesis, key reactions, experimental protocols, and applications of **cyanoacetic acid**, with a focus on its relevance to drug development and organic synthesis.

Physicochemical and Spectroscopic Data

Cyanoacetic acid is a white, hygroscopic crystalline solid.[1][8] It is highly soluble in water, ethanol, and ether.[7]

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	372-09-8	[9]
Molecular Formula	C ₃ H ₃ NO ₂	[9]
Molecular Weight	85.06 g/mol	[2][9]
Appearance	White to off-white hygroscopic crystals	[1][4][8]
Melting Point	64-72 °C	[4][9]
Boiling Point	108 °C at 0.15 mmHg	[4][9]
Density	~1.287 g/cm ³	[1]
pKa	~2.5	[1][10]
Solubility	Soluble in water (1000 g/L at 20 °C), ethanol, and ether	[1][7][9]
Vapor Pressure	0.1 mmHg at 100 °C	[9][11]
Flash Point	107 °C (225 °F)	[1][8]
Decomposition Temp.	160 °C (320 °F)	[2]

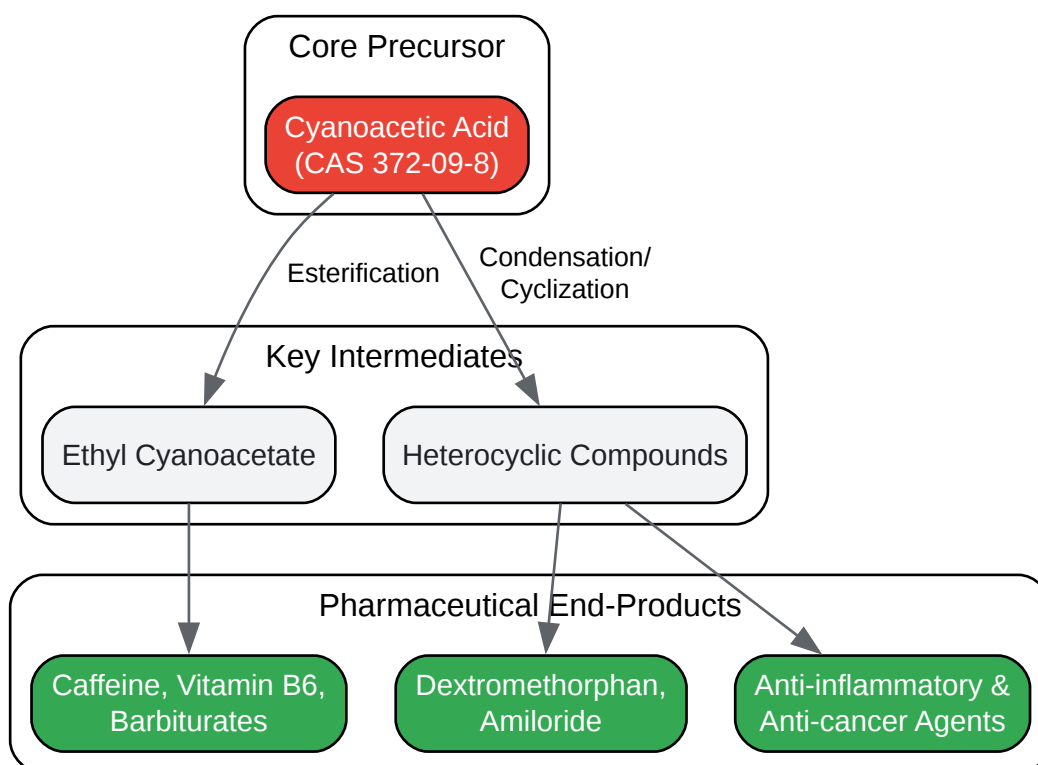
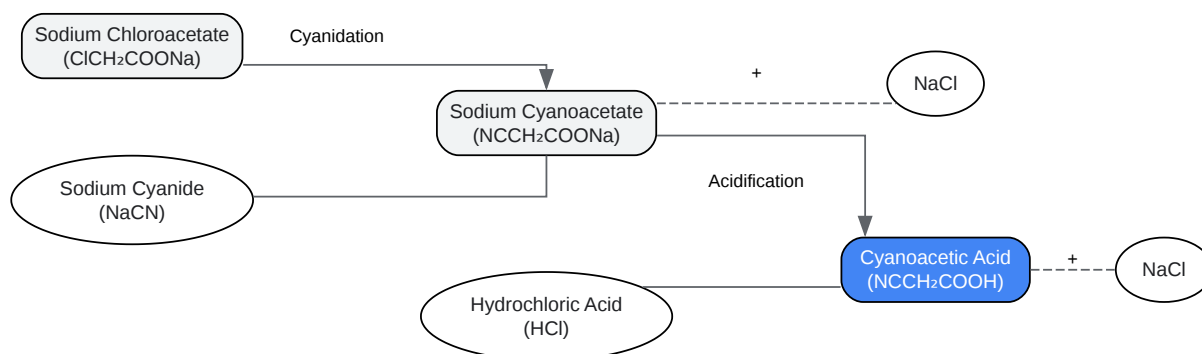
Table 2: Identification and Registry Numbers

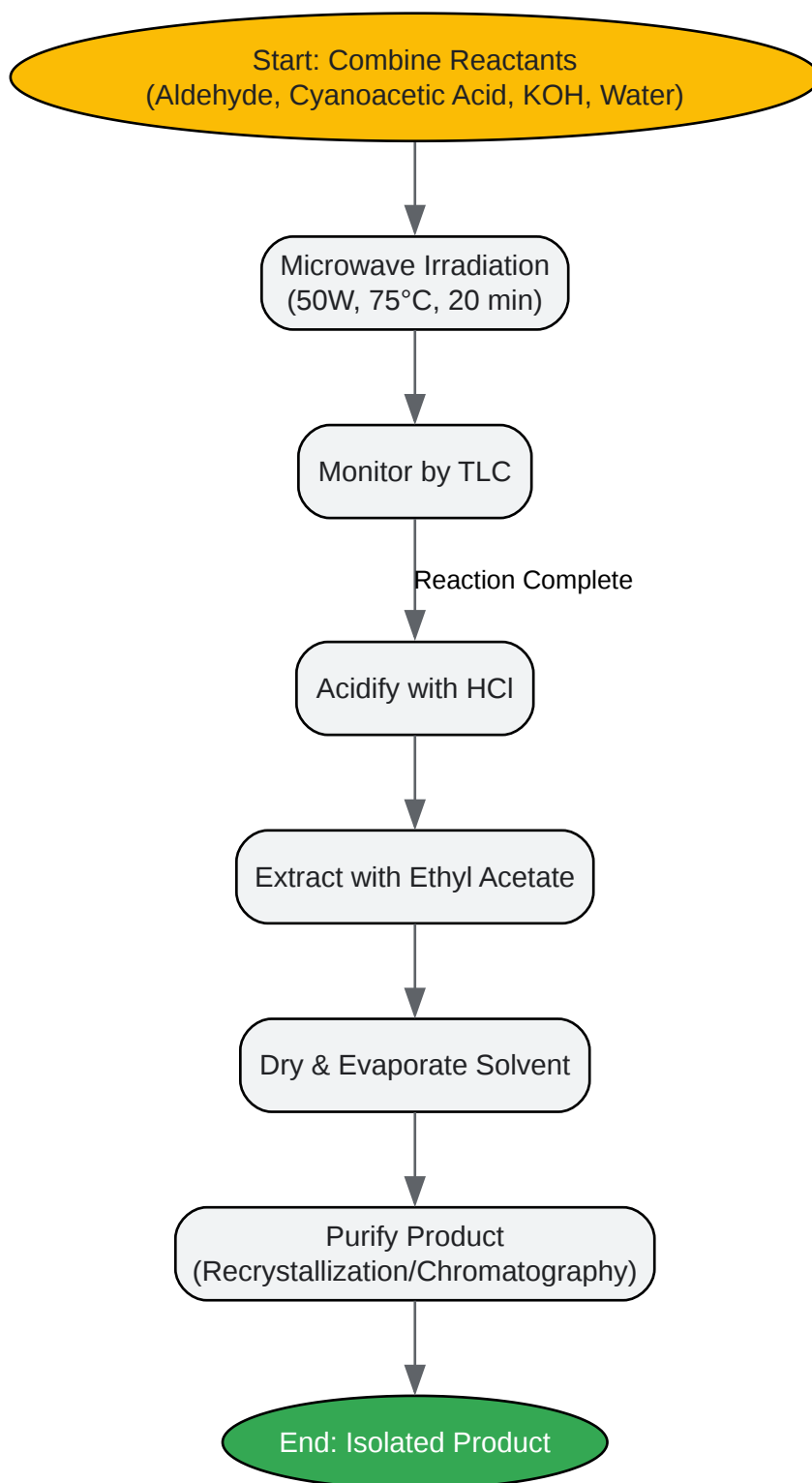
Identifier	Value	Reference(s)
EC Number	206-743-9	[1][9]
PubChem CID	9740	[1][4]
Beilstein Reference	506325	[1][9]
UN Number	1759	[1]
SMILES	O=C(O)CC#N	[9][12]
InChI Key	MLIREBYILWEBDM-UHFFFAOYSA-N	[9][12]

Synthesis and Key Reactions

Synthesis of Cyanoacetic Acid

The primary industrial synthesis of **cyanoacetic acid** involves the reaction of a chloroacetate salt with sodium cyanide, followed by acidification. This process is a variation of the Kolbe nitrile synthesis.^{[1][10]}





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